

# Essential Safety and Operational Guidance for Propio-D5-phenone

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## Compound of Interest

Compound Name: *Propio-D5-phenone*

Cat. No.: *B1490012*

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This document provides crucial safety and logistical information for **Propio-D5-phenone**, a deuterated analog of propiophenone. The guidance herein is compiled from safety data for the parent compound, propiophenone, and general best practices for handling aromatic ketones.

## Personal Protective Equipment (PPE)

When handling **Propio-D5-phenone**, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Body Part	PPE Item	Standard/Specification
Eyes/Face	Safety glasses with side-shields or goggles	ANSI Z.87.1 1989 standard[1]
Face shield	Required if there is a risk of splashing or explosion[1]	
Hands	Chemical resistant gloves (Nitrile, Neoprene, or Butyl rubber)	EN 374-1:2016[2]
Body	Laboratory coat	Should be buttoned and fit properly to cover as much skin as possible[1]
Chemical-resistant apron	Recommended for additional protection	
Respiratory	Respirator with appropriate cartridges	Required if working outside a fume hood or if engineering controls are insufficient[1]
Feet	Closed-toe shoes	Must cover the entire foot[1]

It is critical to inspect all PPE before use and to follow proper donning and doffing procedures. Contaminated PPE should be disposed of as hazardous waste.

## Health Hazard Information

Based on the data for its non-deuterated analog, propiophenone, **Propio-D5-phenone** should be handled with care. The primary hazards are:

- Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Causes serious eye irritation.[3]
- Highly flammable liquid and vapor.[3]

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Propio-D5-phenone** and ensuring a safe laboratory environment.

#### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and hot surfaces.[3][4] No smoking.
- Take precautionary measures against static discharge.
- Use non-sparking tools.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep container tightly closed.[3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[4]

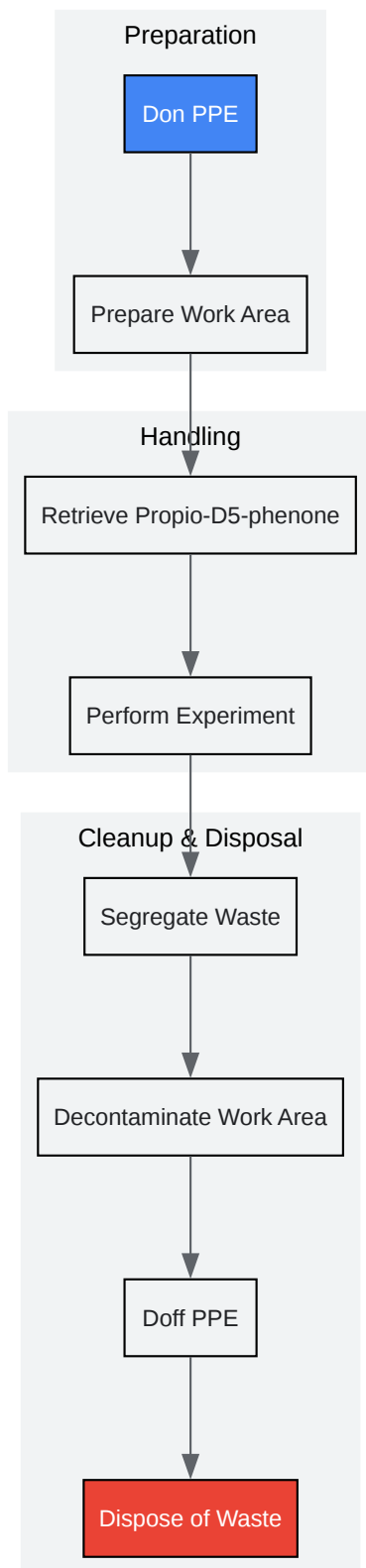
## Disposal Plan

All waste materials containing **Propio-D5-phenone** must be treated as hazardous waste.

- Liquid Waste: Collect in a designated, labeled, and sealed container for hazardous chemical waste. Do not mix with other waste streams unless compatibility is confirmed.
- Solid Waste: Contaminated materials such as gloves, paper towels, and pipette tips should be collected in a designated hazardous waste container.
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[3] Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **Propio-D5-phenone** in a laboratory setting.



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Standard laboratory workflow for handling **Propio-D5-phenone**.

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